

Essential Safety and Logistics for Handling Boc-3-(4-Biphenyl)-D-alanine

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Compound of Interest

Compound Name: Boc-3-(4-Biphenyl)-D-alanine

Cat. No.: B558552

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of specialized chemical compounds is paramount. This guide provides essential safety protocols, operational procedures, and disposal plans for **Boc-3-(4-Biphenyl)-D-alanine** (CAS No. 128779-47-5).

Summary of Key Safety Information

While a comprehensive Safety Data Sheet (SDS) specific to **Boc-3-(4-Biphenyl)-D-alanine** should be consulted, the following table summarizes key quantitative data and recommendations based on available information and best practices for similar compounds.

Parameter	Value/Recommendation	Source/Rationale
CAS Number	128779-47-5	[1]
Molecular Formula	C ₂₀ H ₂₃ NO ₄	[1]
Molecular Weight	341.41 g/mol	[1]
Appearance	White to off-white solid/powder	General knowledge of similar compounds
Storage	Store at room temperature.	[1]
Occupational Exposure Limits	Not established. Treat as a potentially hazardous substance and minimize exposure.	Prudent laboratory practice
Recommended PPE	Safety glasses with side shields, nitrile gloves, lab coat.	General laboratory safety guidelines
First Aid - Eyes	Immediately flush with plenty of water for at least 15 minutes.	Standard first aid for eye contact with chemicals
First Aid - Skin	Wash off with soap and plenty of water.	Standard first aid for skin contact with chemicals
First Aid - Inhalation	Move to fresh air. If not breathing, give artificial respiration.	Standard first aid for inhalation of dusts
First Aid - Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.	Standard first aid for ingestion of chemicals

Operational Plan: From Receipt to Use

A systematic approach to handling **Boc-3-(4-Biphenyl)-D-alanine** is crucial for safety and maintaining the integrity of the compound.

Receiving and Inspection

- **Verification:** Upon receipt, verify that the container is clearly labeled with the chemical name, CAS number, and any hazard warnings.
- **Integrity Check:** Inspect the container for any signs of damage or leakage. If compromised, handle with appropriate PPE in a ventilated area and contact the supplier.
- **Documentation:** Record the date of receipt and lot number in the laboratory inventory system.

Storage

- **Location:** Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- **Container:** Keep the container tightly closed to prevent contamination and moisture absorption.
- **Labeling:** Ensure the storage location is clearly marked.

Handling and Use

- **Engineering Controls:** Handle the compound in a well-ventilated area. For procedures that may generate dust, use a chemical fume hood or a ventilated balance enclosure.
- **Personal Protective Equipment (PPE):**
 - **Eye Protection:** Wear safety glasses with side shields or chemical safety goggles.
 - **Hand Protection:** Wear nitrile gloves. Change gloves immediately if they become contaminated.
 - **Body Protection:** A standard laboratory coat is required.
- **Hygiene:** Avoid inhalation of dust. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.

Disposal Plan

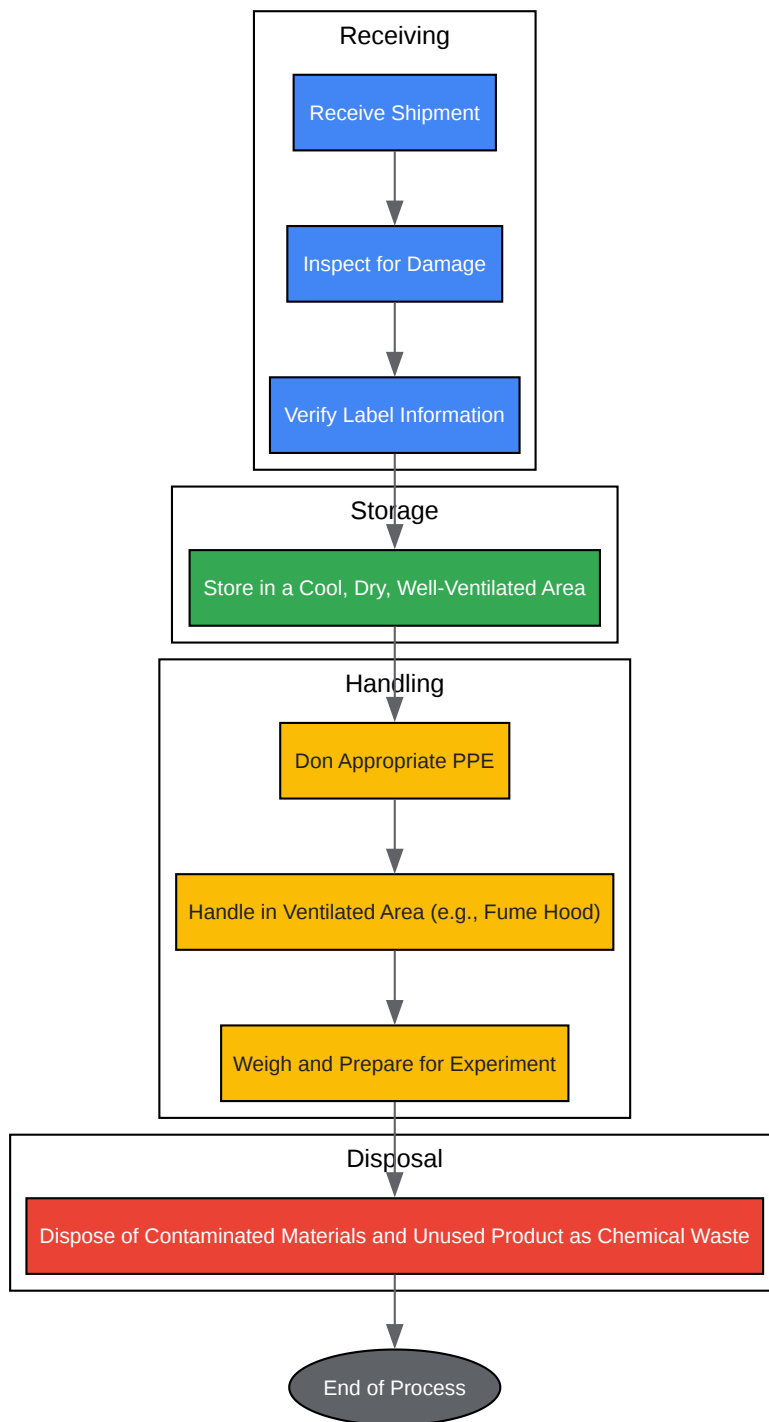
All waste generated from handling **Boc-3-(4-Biphenyl)-D-alanine** must be considered chemical waste.

- **Contaminated Materials:** Dispose of any contaminated PPE (gloves, etc.), weighing papers, and other materials in a designated and clearly labeled chemical waste container.
- **Unused Product:** Dispose of unused or unwanted **Boc-3-(4-Biphenyl)-D-alanine** as chemical waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain or in regular trash.
- **Waste Collection:** The designated chemical waste container should be kept closed and stored in a safe location until it is collected by the institution's environmental health and safety (EHS) department or a licensed chemical waste disposal company.

Safe Handling Workflow Diagram

The following diagram illustrates the key steps for the safe handling of **Boc-3-(4-Biphenyl)-D-alanine** from receipt to disposal.

Safe Handling Workflow for Boc-3-(4-Biphenyl)-D-alanine



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Caption: Workflow for safe handling of **Boc-3-(4-Biphenyl)-D-alanine**.

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References

- 1. chemscene.com [chemscene.com]
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